Spectroscopic Analysis for Structural Confirmation of 1-Bromoethyl Acetate: A Comparative Guide

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Compound of Interest

Compound Name:	*1-bromoethyl Acetate*
CAS No.:	*40258-78-4*
Cat. No.:	*B138604*

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For Researchers, Scientists, and Drug Development Professionals

The definitive structural confirmation of synthesized compounds is a critical step in chemical research and drug development. This guide provides a comprehensive comparison of the spectroscopic data for **1-bromoethyl acetate** and its common isomer, 2-bromoethyl acetate. By presenting key experimental data and detailed analytical protocols, this document serves as a practical resource for researchers to unambiguously identify their synthesized products.

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data for **1-bromoethyl acetate** and 2-bromoethyl acetate. These values are essential for distinguishing between the two isomers.

Table 1: ^{1}H NMR Spectral Data ($CDCl_3$)

Compound	Chemical Shift (δ)	Multiplicity	Assignment
1-Bromoethyl Acetate	6.68 ppm	Quartet	CHBr
2.17 ppm	Singlet	$COCH_3$	
1.96 ppm	Doublet	CH_3CHBr	
2-Bromoethyl Acetate	4.24 ppm	Triplet	OCH_2
3.44 ppm	Triplet	CH_2Br	
2.10 ppm	Singlet	$COCH_3$	

Table 2: ^{13}C NMR Spectral Data ($CDCl_3$)

Compound	Chemical Shift (δ)	Assignment
1-Bromoethyl Acetate	~169 ppm	C=O
~68 ppm	CHBr	
~25 ppm	CH_3CHBr	
~21 ppm	$COCH_3$	
2-Bromoethyl Acetate	170.3 ppm	C=O
63.8 ppm	OCH_2	
28.0 ppm	CH_2Br	
20.8 ppm	$COCH_3$	

Note: The ^{13}C NMR data for **1-bromoethyl acetate** is predicted based on analogous structures and general chemical shift principles.

Table 3: Infrared (IR) Spectral Data

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Compound	Absorption Band (cm^{-1})	Functional Group
1-Bromoethyl Acetate	~1745 cm^{-1} (strong)	C=O (ester)
~1230 cm^{-1} (strong)	C-O (ester)	
~650 cm^{-1} (medium)	C-Br	
2-Bromoethyl Acetate	1742 cm^{-1} (strong)	C=O (ester)
1225 cm^{-1} (strong)	C-O (ester)	
660 cm^{-1} (medium)	C-Br	

Note: The IR data for **1-bromoethyl acetate** is predicted based on characteristic group frequencies.

Table 4: Mass Spectrometry (MS) Data - Key Fragments (m/z)

Compound	Molecular Ion (M^+)	Key Fragments
1-Bromoethyl Acetate	166/168 (isotopic pattern)	123/125 ($[M-COCH_3]^+$), 87 ($[M-Br]^+$), 43 ($[COCH_3]^+$)
2-Bromoethyl Acetate	166/168 (isotopic pattern)	123/125 ($[M-COCH_3]^+$), 107/109 ($[BrCH_2CH_2]^+$), 43 ($[COCH_3]^+$)

Note: The mass spectrometry data for **1-bromoethyl acetate** is predicted based on common fragmentation pathways for alkyl halides and esters.

Experimental Protocols

Detailed methodologies are crucial for obtaining high-quality, reproducible spectroscopic data. The following are generalized protocols for the key experiments cited.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the proton (^1H) and carbon (^{13}C) chemical environments in the molecule.

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Methodology:

- Sample Preparation: Dissolve 5-10 mg of the purified product in approximately 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.1% tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a 300 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition:
  - Acquire the spectrum using a standard pulse sequence.
  - Set the spectral width to cover the range of 0-10 ppm.
  - Use a sufficient number of scans (typically 8-16) to achieve an adequate signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire the spectrum using a proton-decoupled pulse sequence.
  - Set the spectral width to cover the range of 0-200 ppm.
  - A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C.
- Data Processing: Process the raw data using appropriate software. Reference the spectra to the TMS signal at 0.00 ppm. Integrate the peaks in the ^1H NMR spectrum to determine the relative proton ratios.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Methodology:

- Sample Preparation: As **1-bromoethyl acetate** is a liquid, a neat sample can be analyzed. Place a drop of the liquid between two potassium bromide (KBr) or sodium chloride (NaCl)

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salt plates to create a thin film.

- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the clean salt plates.
  - Place the sample plates in the spectrometer and record the sample spectrum.
  - The instrument software will automatically subtract the background spectrum.
  - Scan in the range of 4000-400 cm^{-1}.
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Methodology:

- Sample Introduction: Introduce a dilute solution of the sample in a volatile solvent (e.g., methanol or acetonitrile) into the mass spectrometer via direct infusion or coupled with a gas chromatograph (GC-MS).
- Ionization: Utilize electron ionization (EI) at 70 eV.
- Mass Analysis: Scan a mass range appropriate for the expected molecular weight (e.g., m/z 40-200).
- Data Analysis: Identify the molecular ion peak (M^+), which should exhibit the characteristic isotopic pattern for a bromine-containing compound (two peaks of nearly equal intensity separated by 2 m/z units). Analyze the fragmentation pattern to identify key fragment ions.

Visualization of Analytical Workflow

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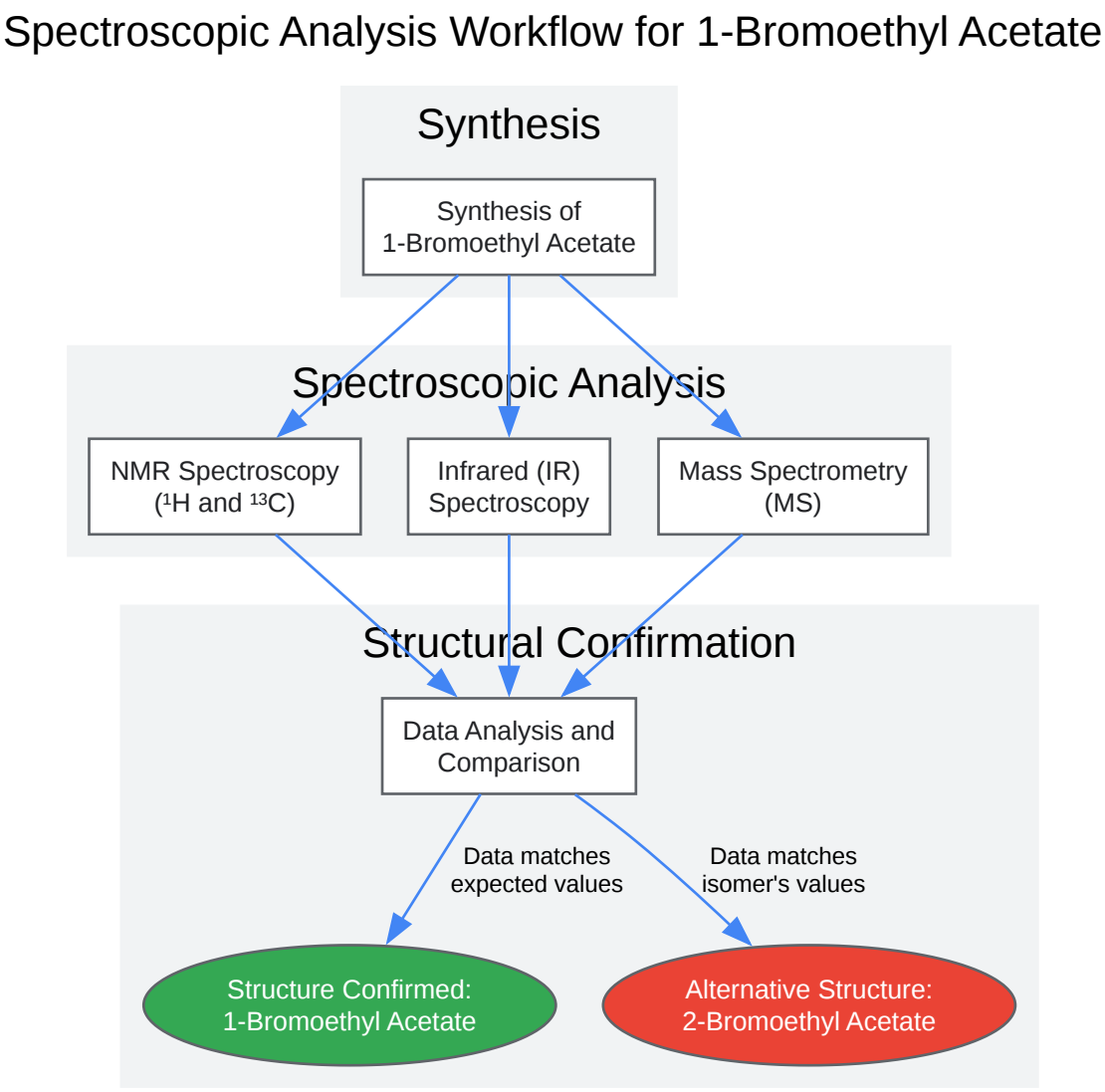
The following diagram illustrates the logical workflow for the spectroscopic analysis and structural confirmation of **1-bromoethyl acetate**.



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Caption: Workflow for the spectroscopic confirmation of **1-bromoethyl acetate**.

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